

An In-depth Technical Guide to Butopyronoxyl (CAS No. 532-34-3)

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Compound of Interest

Compound Name: Butopyronoxyl

Cat. No.: B165914

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Abstract

This technical guide provides a comprehensive overview of the chemical compound **Butopyronoxyl** (CAS No. 532-34-3), a historically significant, synthetically produced insect repellent. This document collates available data on its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and discusses its biological activity as an insect repellent. While the precise molecular mechanism of action is not fully elucidated, this guide outlines the current understanding of insect olfaction and proposes a likely pathway through which **Butopyronoxyl** exerts its repellent effects. All quantitative data are presented in structured tables for clarity and comparative analysis.

Chemical Information

Butopyronoxyl, also known by trade names such as Indalone, is chemically identified as butyl 3,4-dihydro-2,2-dimethyl-4-oxo-2H-pyran-6-carboxylate.[1] It is a yellow to pale reddish-brown liquid with a characteristic aromatic odor.[2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Butopyronoxyl** is provided in Table 1.

Property	Value	Reference
CAS Number	532-34-3	[1]
Molecular Formula	C ₁₂ H ₁₈ O ₄	[2]
Molecular Weight	226.27 g/mol	[2]
Appearance	Yellow to pale reddish-brown liquid	
Odor	Aromatic	
Boiling Point	256-270 °C at 760 mmHg	
Density	1.054 g/mL at 25 °C	
Vapor Pressure	0.00619 mmHg at 25°C	
Solubility	Insoluble in water; miscible with alcohol, chloroform, ether, and glacial acetic acid	

Synthesis

Butopyronoxyl is synthesized via a condensation reaction between mesityl oxide and dibutyl oxalate in the presence of a base catalyst, such as sodium ethoxide.

Experimental Protocol: Synthesis of Butopyronoxyl

This protocol is based on the general description of the condensation reaction.

Materials:

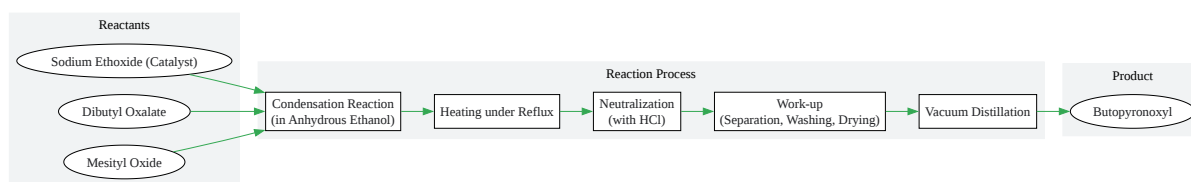
- Mesityl oxide
- Dibutyl oxalate
- Sodium ethoxide
- Anhydrous ethanol (solvent)

- Hydrochloric acid (for neutralization)
- Sodium chloride (for washing)
- Anhydrous magnesium sulfate (for drying)
- Distillation apparatus

Procedure:

- A solution of sodium ethoxide in anhydrous ethanol is prepared in a round-bottom flask equipped with a reflux condenser and a dropping funnel.
- A mixture of mesityl oxide and dibutyl oxalate is added dropwise to the sodium ethoxide solution with constant stirring.
- The reaction mixture is then heated under reflux for several hours to ensure the completion of the condensation reaction.
- After cooling to room temperature, the mixture is neutralized with dilute hydrochloric acid.
- The organic layer is separated, washed with a saturated sodium chloride solution, and dried over anhydrous magnesium sulfate.
- The crude product is purified by vacuum distillation to yield pure **Butopyronoxyl**.

Logical Workflow for **Butopyronoxyl** Synthesis



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Caption: Synthesis of **Butopyronoxyl** via condensation.

Biological Activity: Insect Repellent

Butopyronoxyl is primarily known for its activity as an insect repellent, effective against a range of biting insects.

Quantitative Repellency Data

While extensive contemporary studies are lacking due to its discontinued use, historical data indicates its efficacy. The following table summarizes available toxicity data, which is an indirect measure of its biological activity.

Test Organism	Route of Administration	LD ₅₀ Value	Reference
Rat	Oral	7400 mg/kg	
Mouse	Oral	11,600 mg/kg	
Rabbit	Oral	5400 mg/kg	

Note: Lower LD₅₀ values indicate higher toxicity.

Proposed Mechanism of Action

The precise molecular target and signaling pathway for **Butopyronoxyl** have not been definitively established. However, based on the current understanding of insect olfaction, a plausible mechanism can be proposed. Insect repellents are thought to interfere with the insect's olfactory system, either by blocking the receptors that detect host odors or by activating receptors that trigger an aversive response.

The insect olfactory system relies on several key protein families:

- **Odorant-Binding Proteins (OBPs):** Located in the sensillum lymph, these proteins bind to hydrophobic odorant molecules and transport them to the olfactory receptors.
- **Odorant Receptors (ORs):** These are transmembrane proteins located on the dendrites of olfactory sensory neurons (OSNs). Binding of an odorant to an OR initiates an electrical signal.
- **Ionotropic Receptors (IRs):** Another class of chemosensory receptors that function as ligand-gated ion channels.

It is hypothesized that **Butopyronoxyl**, being a volatile organic compound, interacts with one or more of these protein families to disrupt the normal detection of host cues.

Proposed Signaling Pathway for **Butopyronoxyl**'s Repellent Action



Caption: Hypothesized mechanism of **Butopyronoxyl** repellency.

Safety and Toxicology

Butopyronoxyl is considered to have low acute toxicity in mammals, as indicated by the LD₅₀ values in Table 2. However, it is no longer registered for use as an insect repellent by the US EPA.

Conclusion

Butopyronoxyl is a synthetic organic compound with a history of use as an insect repellent. Its synthesis is a straightforward condensation reaction. While its efficacy as a repellent is documented, the specific molecular interactions and signaling pathways responsible for this effect are not well-understood. Future research employing techniques such as electrophysiology, in silico molecular docking, and genetic studies could elucidate the precise mechanism of action of **Butopyronoxyl** and similar repellent molecules on the insect olfactory system. This knowledge could aid in the design of novel and more effective insect repellents.

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References

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